

CAS 78831-81-9 structural analysis

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Compound of Interest

Compound Name:	2-Bromo-4,6-dimethylphenyl isocyanate
CAS No.:	78831-81-9
Cat. No.:	B1598526

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An In-Depth Technical Guide to 7-Ethoxy-4-methylcoumarin

Introduction

7-Ethoxy-4-methylcoumarin, also known as 7-ethoxy-4-methyl-2H-chromen-2-one, is a synthetic derivative of coumarin, a benzopyrone that forms the core of numerous natural and synthetic molecules with significant biological activities.[1] This compound is a white solid with a faint walnut-like odor and has found applications in various fields, including as a fluorescent probe, a fragrance ingredient, and a subject of pharmacological research.[2][3] Its utility stems from its distinct chemical structure, which imparts favorable physicochemical and biological properties. This guide provides a comprehensive analysis of the structure, synthesis, and biological significance of 7-Ethoxy-4-methylcoumarin, tailored for researchers and professionals in drug development.

Structural Analysis and Physicochemical Properties

The structural framework of 7-Ethoxy-4-methylcoumarin consists of a fused benzene and α -pyrone ring, which is characteristic of the coumarin family.[4] The key substituents that define

its identity are an ethoxy group (-OCH₂CH₃) at the 7-position and a methyl group (-CH₃) at the 4-position of the coumarin scaffold.[5]

Molecular Formula: C₁₂H₁₂O₃[5]

Molecular Weight: 204.22 g/mol [5]

IUPAC Name: 7-ethoxy-4-methylchromen-2-one[5]

The presence of the electron-donating ethoxy group and the methyl group influences the electron density distribution within the aromatic system, which in turn affects its spectroscopic properties and biological interactions. The compound is slightly soluble in alcohol and soluble in organic solvents like DMF.[2][3]

Spectroscopic Characterization

The structural elucidation of 7-Ethoxy-4-methylcoumarin is routinely achieved through a combination of spectroscopic techniques.

Spectroscopic Data

¹H NMR Spectroscopy: Key proton signals are expected for the ethoxy group (a triplet and a quartet), the methyl group (a singlet), and the aromatic and vinylic protons of the coumarin ring system.[5][6]

¹³C NMR Spectroscopy: The carbon spectrum will show distinct peaks corresponding to the carbonyl carbon of the lactone, the carbons of the aromatic and pyrone rings, and the carbons of the ethoxy and methyl substituents.[5]

Infrared (IR) Spectroscopy: A characteristic strong absorption band is observed for the C=O stretching of the lactone ring, typically around 1700-1750 cm⁻¹. Other significant bands correspond to C-O and C-H stretching, and aromatic C=C vibrations.[5][7]

Mass Spectrometry: The molecular ion peak [M]⁺ is observed at m/z corresponding to its molecular weight (204.22). Fragmentation patterns can provide further structural information.[5][7]

Fluorescence Spectroscopy: The compound exhibits fluorescence, with excitation and emission maxima dependent on the solvent. For instance, in methanol, the excitation wavelength (λ_{ex}) is 318 nm and the emission wavelength (λ_{em}) is 377 nm.[3]

Synthesis of 7-Ethoxy-4-methylcoumarin

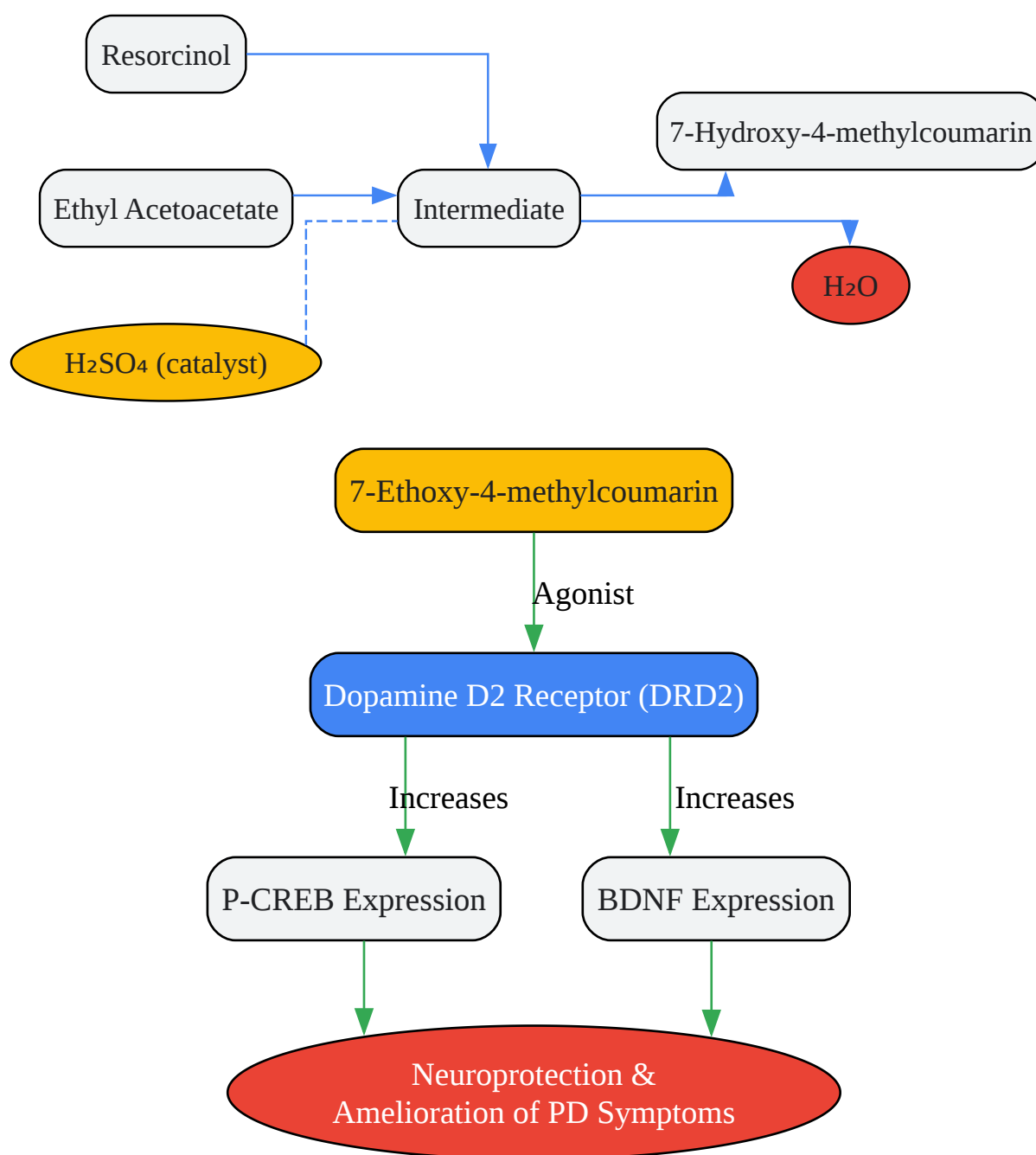
The synthesis of 7-Ethoxy-4-methylcoumarin is typically achieved through a two-step process, beginning with the Pechmann condensation to form the coumarin core, followed by etherification.

Step 1: Synthesis of 7-Hydroxy-4-methylcoumarin (Pechmann Condensation)

The Pechmann condensation is a classic method for synthesizing coumarins from a phenol and a β -ketoester in the presence of an acid catalyst.^[8] For 7-hydroxy-4-methylcoumarin, resorcinol (a phenol) is reacted with ethyl acetoacetate (a β -ketoester).^{[9][10]}

Experimental Protocol:

- To a stirred solution of resorcinol and ethyl acetoacetate, slowly add a strong acid catalyst, such as concentrated sulfuric acid, while maintaining a low temperature (e.g., below 10°C).^[10]
- Allow the reaction mixture to stand at room temperature for several hours (e.g., 18 hours) to ensure complete reaction.^[10]
- Pour the reaction mixture into ice-cold water to precipitate the crude product.^[10]
- Collect the solid by filtration, wash with cold water, and dry.^[11]
- Recrystallize the crude product from a suitable solvent, such as ethanol, to obtain pure 7-hydroxy-4-methylcoumarin.^[11]



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Caption: Proposed neuroprotective mechanism of 7-Ethoxy-4-methylcoumarin.

Other Potential Applications

- **Antioxidant and Anti-inflammatory:** Like many coumarin derivatives, it is expected to possess antioxidant and anti-inflammatory properties, which are beneficial in various disease

contexts. [1][12][13]* Antimicrobial: Some studies on related coumarins suggest potential antimicrobial activity. [14]* Fluorescent Probe: Its fluorescent properties make it a valuable tool in biochemical assays, such as in the measurement of enzyme activity. [3][12]

Conclusion

7-Ethoxy-4-methylcoumarin is a versatile synthetic coumarin derivative with a well-defined structure and a range of interesting biological activities. Its straightforward synthesis and significant neuroprotective effects, particularly its role as a dopamine D2 receptor agonist, make it a compelling candidate for further investigation in the context of Parkinson's disease and other neurodegenerative disorders. The continued exploration of its pharmacological properties is likely to uncover new therapeutic applications for this intriguing molecule.

References

- PubChem. (n.d.). 7-Ethoxy-4-methylcoumarin. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Fan, S., et al. (2021). Pepper component 7-ethoxy-4-methylcoumarin, a novel dopamine D2 receptor agonist, ameliorates experimental Parkinson's disease in mice and *Caenorhabditis elegans*. *Pharmacological Research*, 163, 105220. Retrieved from [\[Link\]](#)
- Chongqing Chemdad Co., Ltd. (n.d.). 7-Ethoxy-4-methyl-2H-chromen-2-one. Retrieved from [\[Link\]](#)
- Sathyabama Institute of Science and Technology. (n.d.). Synthesis of 7-Hydroxy-4-methyl coumarin and its Biological activity of coumarin derivative synthesized from substituted from ph. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis of 7-hydroxy-4 methyl-2H-chromen-2-one (1) a. Concentrated H₂SO₄, b. 5% NaOH, c. 2M H₂SO₄. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). 4-Methyl-7-ethoxycoumarin. NIST WebBook. Retrieved from [\[Link\]](#)
- Atlantis Press. (n.d.). The Study on Biological and Pharmacological Activity of Coumarins. Retrieved from [\[Link\]](#)

- PubChemLite. (n.d.). 7-ethoxy-4-methylcoumarin (C₁₂H₁₂O₃). Retrieved from [[Link](#)]
- IOSR Journal. (2019). Synthesis And spectral Analysis of 7-hydroxy-4-methyl coumarin7-Hydroxy-4Styryl-2H-chromen-2-one. Retrieved from [[Link](#)]
- Sonwu. (2025). What Is 7 Hydroxy 4 Methylcoumarin Used For. Retrieved from [[Link](#)]
- CAS Common Chemistry. (n.d.). Isobutylamine. Retrieved from [[Link](#)]
- ReportLinker. (n.d.). CAS 78-81-9 Isobutylamine Chemical Report & Database. Retrieved from [[Link](#)]
- PubMed. (2013). 4-Methyl-7-hydroxycoumarin antifungal and antioxidant activity enhancement by substitution with thiosemicarbazide and thiazolidinone moieties. Retrieved from [[Link](#)]
- Research Journal of Pharmacy and Technology. (2016). Synthesis, anti-larvicidal and anti-bacterial studies of 7-hydroxy-4-methylcoumarin, 7-acetoxy-4-methylcoumarin, 8-acetyl-7-hydroxy-4-methylcoumarin, resacetophenone, 8-acetyl-5-hydroxy-4-methylcoumarin and 4, 7-dimethylcoumarin. Retrieved from [[Link](#)]

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Sources

- 1. atlantis-press.com [atlantis-press.com]
- 2. 7-Ethoxy-4-methyl-2H-chromen-2-one One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 3. 7-Ethoxy-4-methylcoumarin - CAS-Number 87-05-8 - Order from Chemodex [chemodex.com]
- 4. echemi.com [echemi.com]

- [5. 7-Ethoxy-4-methylcoumarin | C₁₂H₁₂O₃ | CID 66595 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. 7-Ethoxycoumarin\(31005-02-4\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [7. 4-Methyl-7-ethoxycoumarin \[webbook.nist.gov\]](#)
- [8. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [9. sist.sathyabama.ac.in \[sist.sathyabama.ac.in\]](#)
- [10. iosrjournals.org \[iosrjournals.org\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. sonwuapi.com \[sonwuapi.com\]](#)
- [13. 4-Methyl-7-hydroxycoumarin antifungal and antioxidant activity enhancement by substitution with thiosemicarbazide and thiazolidinone moieties - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. rjptonline.org \[rjptonline.org\]](#)
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